

4-Methyl-1,2,3-thiadiazole-5-carbaldehyde

molecular weight and formula

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Compound of Interest

Compound Name: 4-Methyl-1,2,3-thiadiazole-5-carbaldehyde

Cat. No.: B138919

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Technical Data Sheet: 4-Methyl-1,2,3-thiadiazole-5-carbaldehyde

Audience: Researchers, scientists, and drug development professionals.

This document provides core molecular information for **4-Methyl-1,2,3-thiadiazole-5-carbaldehyde**, a heterocyclic organic compound. The data presented is essential for researchers engaged in chemical synthesis, analysis, and drug discovery.

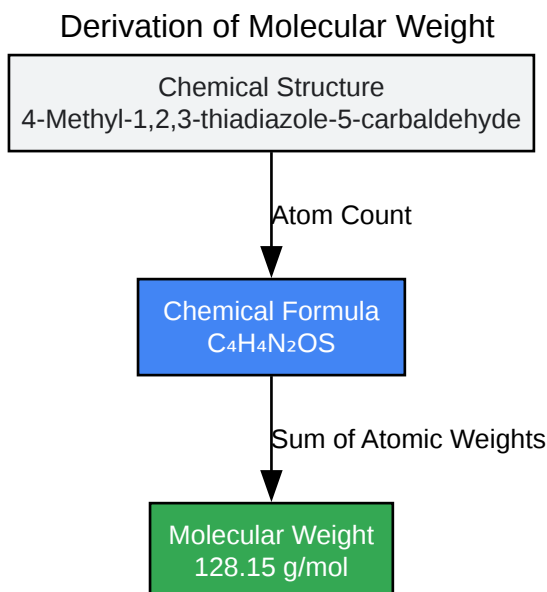
Core Molecular Data

The fundamental molecular properties of **4-Methyl-1,2,3-thiadiazole-5-carbaldehyde** have been determined and are summarized in the table below. This information is critical for stoichiometric calculations, analytical characterization, and computational modeling.

Property	Value
Chemical Formula	C ₄ H ₄ N ₂ OS[1][2]
Molecular Weight	128.15 g/mol [1]
CAS Number	127108-66-1[1]

Logical Relationship of Molecular Properties

The determination of the molecular weight of a compound is directly derived from its chemical formula. This relationship is foundational in chemical sciences.



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Caption: Logical workflow for determining the molecular weight from the chemical structure.

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References

- 1. chemscene.com [chemscene.com]
- 2. 4-Methyl-1,2,3-thiadiazole-5-carbaldehyde | C₄H₄N₂OS | CID 2771292 - PubChem [pubchem.ncbi.nlm.nih.gov]
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